

Personal protective equipment for handling Hydnocarpic acid

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Compound of Interest		
Compound Name:	Hydnocarpic acid	
Cat. No.:	B107828	Get Quote

Essential Safety and Handling Guide for Hydnocarpic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, use, and disposal of **Hydnocarpic acid** in a laboratory setting. As a dedicated partner in your research, we prioritize your safety by providing this information, which extends beyond standard product data to ensure operational excellence and risk mitigation.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for pure **Hydnocarpic acid** is not readily available. The following guidance is based on the safety profile of Chaulmoogra oil, which contains **hydnocarpic acid**, and general best practices for handling fatty acids and research chemicals.[1] It is imperative to conduct a site-specific and activity-specific risk assessment before commencing any work.

Immediate Safety Information

Hydnocarpic acid is a principal component of Chaulmoogra oil.[1] While the oil itself is not classified as hazardous, pure fatty acids can present risks that require careful management.[1] Based on available data for similar compounds, potential hazards may include skin and eye irritation.



First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek medical attention.
- Skin Contact: Remove contaminated clothing. Wash the affected area thoroughly with soap and water. If irritation persists, seek medical advice.[2]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If symptoms such as coughing or shortness of breath occur, consult a physician.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and give one to two glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Quantitative Data Summary

The following table summarizes the known physical and chemical properties of **Hydnocarpic** acid.

Property	Value	Source
CAS Number	459-67-6	[1][3][4]
Molecular Formula	C16H28O2	[1][3]
Molecular Weight	252.39 g/mol	[1][3]
Appearance	Colorless, glistening leaflets or pearly plates	[1]
Melting Point	59-60 °C	[1][4][5]
Boiling Point	187-189 °C @ 1 Torr	[4]
Solubility	Soluble in chloroform; sparingly soluble in usual organic solvents.	[1]
рКа	4.78 ± 0.10 (Predicted)	[5][6]



Operational Plan: Handling and Storage

Adherence to a strict operational protocol is crucial for minimizing exposure and ensuring a safe laboratory environment.

- 1. Engineering Controls:
- Work in a well-ventilated area.[1] For procedures that may generate dust or aerosols, use a
 certified chemical fume hood.
- 2. Personal Protective Equipment (PPE):
- Eye and Face Protection: Wear chemical safety goggles.[6] If there is a significant risk of splashing, a face shield should be worn in addition to goggles.[6][7]
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile or neoprene).[8][9] Gloves
 must be inspected before use and disposed of properly after handling the material.[3]
- Skin and Body Protection: A standard laboratory coat is required. For tasks with a higher risk
 of exposure, consider a chemical-resistant apron or suit.[1][6]
- Footwear: Closed-toe shoes are mandatory in the laboratory.[10]
- 3. Handling Procedures:
- Avoid direct contact with skin and eyes.
- Avoid inhalation of dust or aerosols.
- Use dedicated equipment (spatulas, glassware) and decontaminate after use.
- When not in use, keep containers tightly closed.
- 4. Storage:
- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[1]



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 Ensure containers are clearly labeled with the chemical name and any relevant hazard information.

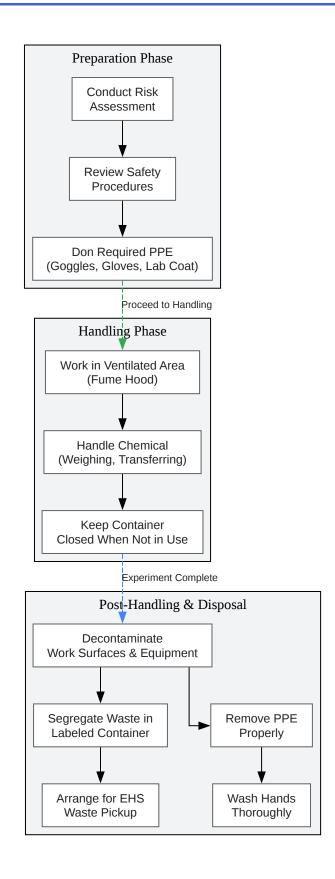
Disposal Plan

All chemical waste must be managed in accordance with local, state, and federal regulations.

- 1. Waste Collection:
- Collect waste Hydnocarpic acid and any contaminated materials (e.g., gloves, paper towels) in a designated, clearly labeled, and sealed waste container.
- Do not mix with other waste streams unless compatibility has been confirmed.
- 2. Disposal Route:
- Dispose of contents and container to an approved waste disposal plant.[2][3][11]
- Contact your institution's Environmental Health & Safety (EHS) office for specific guidance on chemical waste disposal procedures.
- Do not dispose of down the drain.

Workflow for Safe Handling of Hydnocarpic Acid





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Caption: Logical workflow for the safe handling and disposal of **Hydnocarpic acid**.

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